

# Cyromazine-d4: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Cyromazine-d4*

Cat. No.: *B588538*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Cyromazine-d4**. **Cyromazine-d4** is the deuterium-labeled form of Cyromazine, an insect growth regulator.[1] The incorporation of deuterium allows for its use in metabolic and environmental fate studies.[2] While it shares the biological activity of its parent compound, it is crucial for laboratory personnel to be fully aware of its specific safety and handling requirements.

## Chemical and Physical Properties

**Cyromazine-d4** is a stable, isotopically labeled derivative of Cyromazine.[2][3] Key physical and chemical properties are summarized below.

Property	Value	Reference
Chemical Name	D4-Cyromazine (cyclopropyl-2,2,3,3 D4)	[3]
CAS Number	1219804-19-9	[3][4]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> D <sub>4</sub> N <sub>6</sub>	[3][4]
Molecular Weight	170.21 g/mol	[4]
Appearance	Solid	
Melting Point	223 - 227 °C	[5]
Solubility	Moderately soluble in water and methanol	[6]
Stability	Stable under normal conditions	[3]

## Hazard Identification and Classification

**Cyromazine-d4** is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards associated with this compound are detailed in the table below.

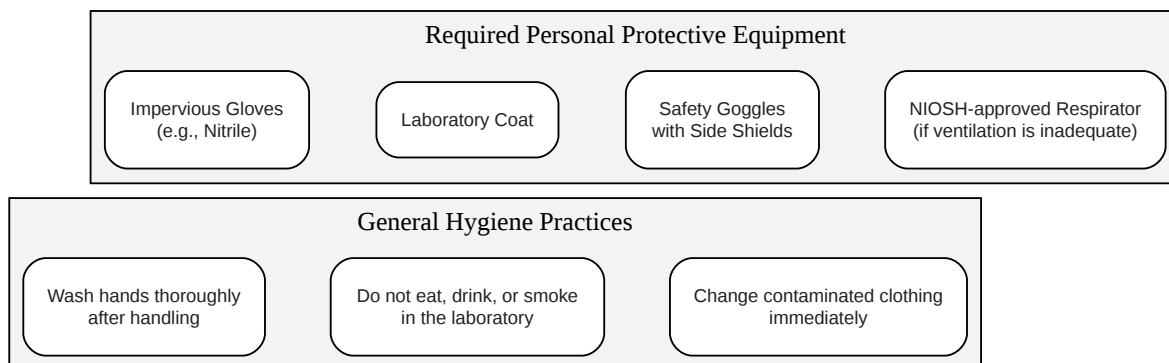
Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity (Inhalation)	Acute Tox. 4	H332: Harmful if inhaled[3]
Skin Corrosion/Irritation	Skin Irrit. 2	H315: Causes skin irritation[3] [7]
Serious Eye Damage/Eye Irritation	Eye Irrit. 2	H319: Causes serious eye irritation[3]
Specific Target Organ Toxicity (Single Exposure)	STOT SE 3	H335: May cause respiratory irritation[3]
Reproductive Toxicity	-	H361d: Suspected of damaging the unborn child[3]
Hazardous to the Aquatic Environment (Chronic)	Aquatic Chronic 3	H412: Harmful to aquatic life with long lasting effects[3]

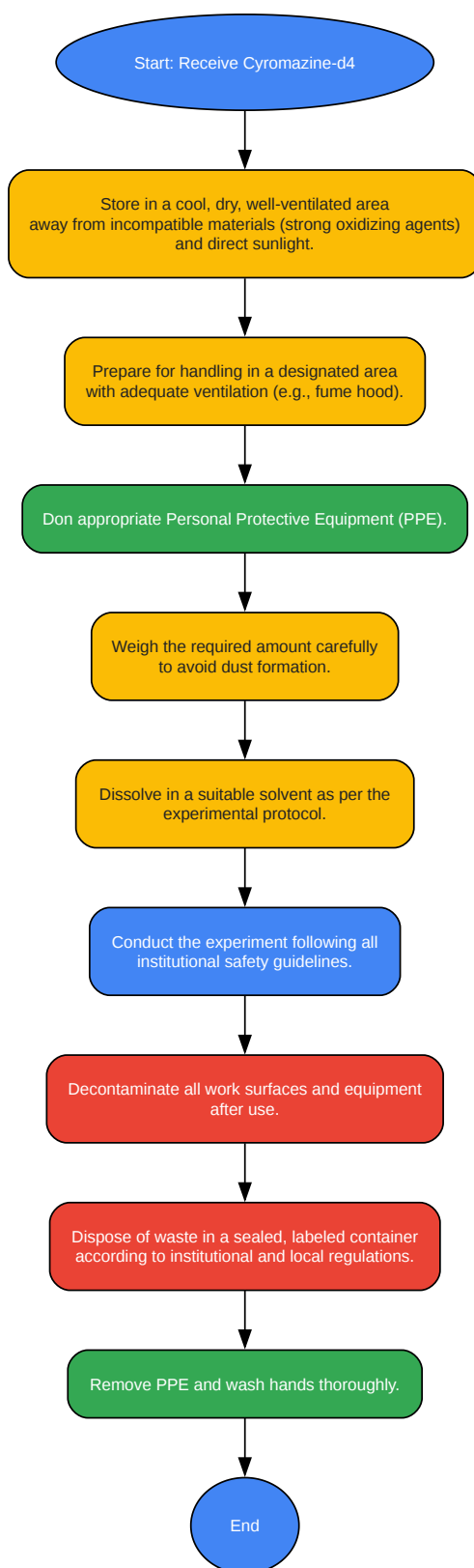
## Experimental Protocols: Safe Handling and Emergency Procedures

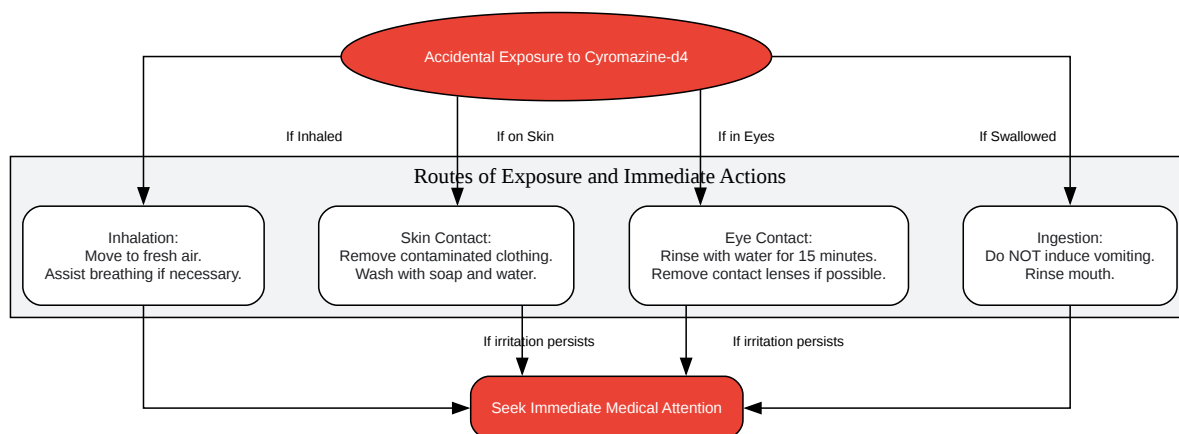
Due to the hazardous nature of **Cyromazine-d4**, strict adherence to safety protocols is mandatory. The following sections outline the recommended procedures for handling, personal protection, and emergency response.

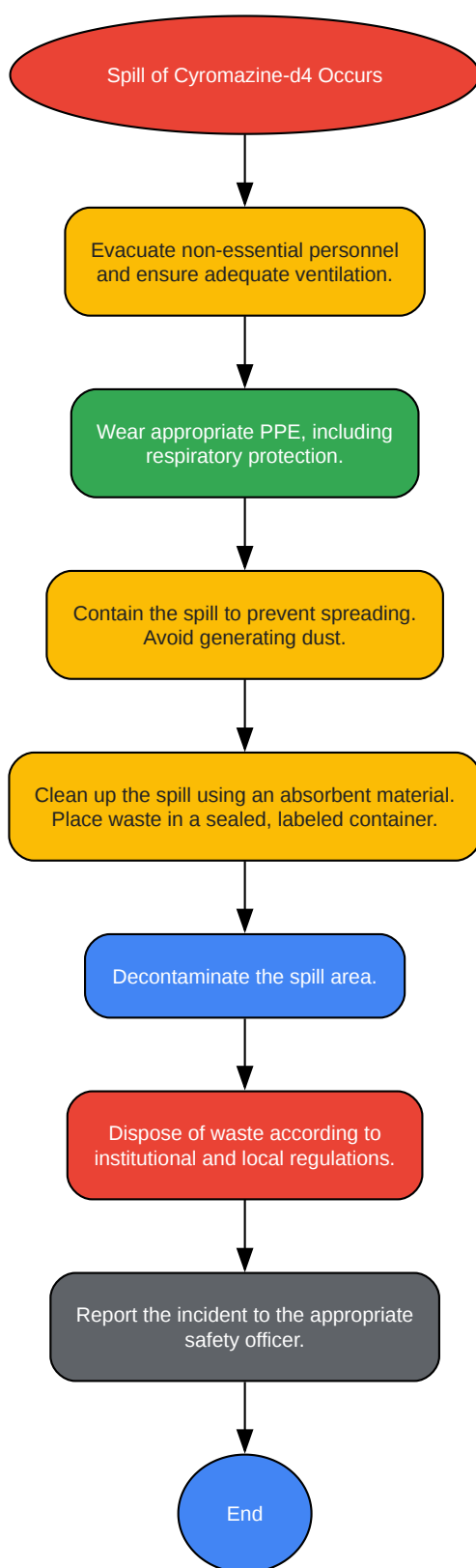
### Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against exposure.









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